

An In-depth Technical Guide to the Physicochemical Properties of 6-Hydroxyheptanoic Acid

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Compound of Interest

Compound Name: 6-Hydroxyheptanoic acid

Cat. No.: B1237041

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Introduction

6-Hydroxyheptanoic acid is a medium-chain hydroxy fatty acid with the molecular formula $C_7H_{14}O_3$.^{[1][2]} It belongs to the class of organic compounds known as medium-chain hydroxy acids and their derivatives, which are characterized by a side chain of 6 to 12 carbon atoms.^[3] Specifically, it is a derivative of heptanoic acid where a hydrogen atom at the 6th position is substituted with a hydroxyl group.^[4] This bifunctional nature, containing both a carboxylic acid and a hydroxyl group, imparts particular chemical reactivity and physical properties that are of interest in various scientific and industrial applications, including polymer synthesis and as a building block in organic synthesis. This guide provides a comprehensive overview of its physicochemical properties, supported by detailed experimental protocols and logical workflows.

Physicochemical Data

The key physicochemical properties of **6-Hydroxyheptanoic acid** are summarized in the table below. These values are a combination of experimentally determined and computationally predicted data.

Property	Value	Source
Molecular Formula	C7H14O3	[1][2]
Molecular Weight	146.18 g/mol	[1][2]
Melting Point	38-46 °C (estimated)	[5][6][7]
Boiling Point	113-152 °C (estimated at reduced pressure)	[5][6][7]
pKa	~4.75 (estimated)	[7]
logP (Octanol-Water Partition Coefficient)	0.5 (predicted)	[1][2]
Solubility	Sparingly soluble in water; soluble in DMSO and methanol.	[3][5]

Experimental Protocols

Detailed methodologies for the experimental determination of key physicochemical properties of **6-Hydroxyheptanoic acid** are outlined below.

Determination of Solubility

The solubility of **6-Hydroxyheptanoic acid** can be determined qualitatively and quantitatively in various solvents.

Qualitative Solubility Testing:

This method provides a general understanding of the compound's solubility in different types of solvents.

- Materials: **6-Hydroxyheptanoic acid**, test tubes, spatula, and a range of solvents (e.g., water, 5% NaOH, 5% NaHCO₃, 5% HCl, ethanol, diethyl ether, hexane).
- Procedure:

- Place approximately 25 mg of **6-Hydroxyheptanoic acid** into separate small test tubes.
- Add 0.75 mL of a solvent to a test tube in small portions.
- After each addition, shake the test tube vigorously for 10-20 seconds.
- Observe whether the compound dissolves completely (soluble), partially (partially soluble), or not at all (insoluble).
- Record the observations for each solvent. The solubility in acidic and basic solutions can indicate the presence of basic and acidic functional groups, respectively.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Quantitative Solubility Determination (Shake-Flask Method):

This method determines the concentration of a saturated solution.

- Materials: **6-Hydroxyheptanoic acid**, selected solvent (e.g., water), flasks with stoppers, analytical balance, orbital shaker or magnetic stirrer, filtration apparatus (e.g., syringe filters), and an analytical method for quantification (e.g., HPLC, titration).
- Procedure:
 - Add an excess amount of **6-Hydroxyheptanoic acid** to a known volume of the solvent in a flask.
 - Seal the flask and agitate it at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - Allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant and filter it to remove any undissolved particles.
 - Dilute the filtrate to a suitable concentration and analyze it using a calibrated analytical method to determine the concentration of the dissolved acid.

Determination of pKa (Acid Dissociation Constant)

The pKa value is a measure of the strength of an acid in solution.

Potentiometric Titration:

This is a common and accurate method for determining the pKa of weak acids.

- Materials: **6-Hydroxyheptanoic acid**, standardized 0.1 M NaOH solution, 0.1 M HCl solution, deionized water, pH meter with a calibrated electrode, burette, and a magnetic stirrer.
- Procedure:
 - Accurately weigh a sample of **6-Hydroxyheptanoic acid** and dissolve it in a known volume of deionized water to prepare a solution of known concentration (e.g., 1 mM).
 - If necessary, adjust the initial pH of the solution to the acidic range (e.g., pH 1.8-2.0) with 0.1 M HCl.
 - Place the solution in a beaker with a magnetic stir bar and immerse the pH electrode.
 - Titrate the solution by adding small, precise increments of the standardized 0.1 M NaOH solution from a burette.
 - Record the pH of the solution after each addition of NaOH, allowing the reading to stabilize.
 - Continue the titration past the equivalence point (where the pH changes rapidly).
 - Plot a titration curve of pH versus the volume of NaOH added.
 - The pKa is the pH at the half-equivalence point, where half of the acid has been neutralized.[\[11\]](#)[\[12\]](#)

Determination of logP (Octanol-Water Partition Coefficient)

The logP value indicates the lipophilicity of a compound.

Shake-Flask Method (OECD Guideline 107):

This is the traditional method for determining the partition coefficient.

- Materials: **6-Hydroxyheptanoic acid**, n-octanol (pre-saturated with water), water (pre-saturated with n-octanol, buffered to a pH where the acid is predominantly in its neutral form, e.g., pH 2), flasks with stoppers, centrifuge, and an analytical method for quantification in both phases (e.g., HPLC-UV).
- Procedure:
 - Prepare a stock solution of **6-Hydroxyheptanoic acid** in either water or n-octanol.
 - Add a known volume of the stock solution to a flask containing a known volume of the other solvent.
 - Seal the flask and shake it vigorously for a set period (e.g., 1-2 hours) at a constant temperature.
 - Allow the two phases to separate. If an emulsion forms, centrifugation may be necessary.
 - Carefully sample both the aqueous and octanol phases.
 - Determine the concentration of **6-Hydroxyheptanoic acid** in each phase using a suitable analytical method.
 - The partition coefficient (P) is the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.
 - $\log P$ is the base-10 logarithm of P.[\[13\]](#)[\[14\]](#)

RP-HPLC Method:

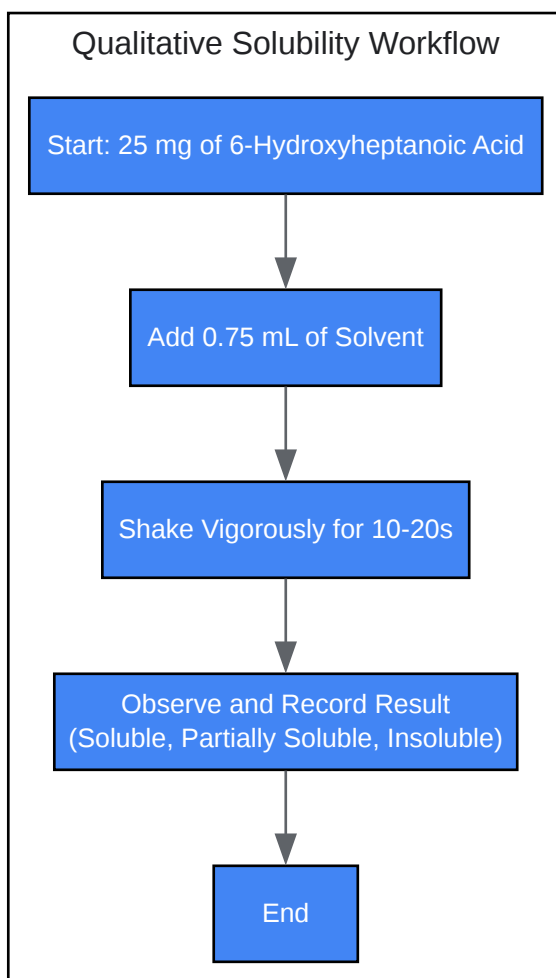
This is a faster, indirect method for estimating $\log P$.

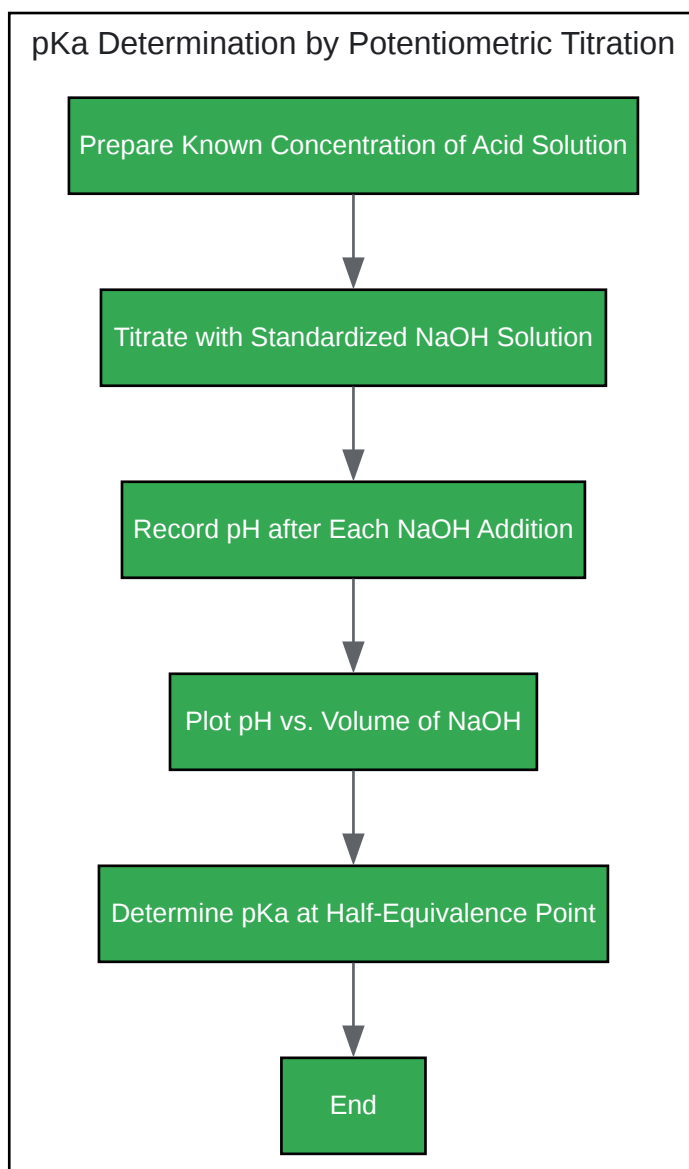
- Materials: HPLC system with a reverse-phase column (e.g., C18), mobile phase (e.g., methanol-water mixture), **6-Hydroxyheptanoic acid**, and a set of standard compounds with known $\log P$ values.

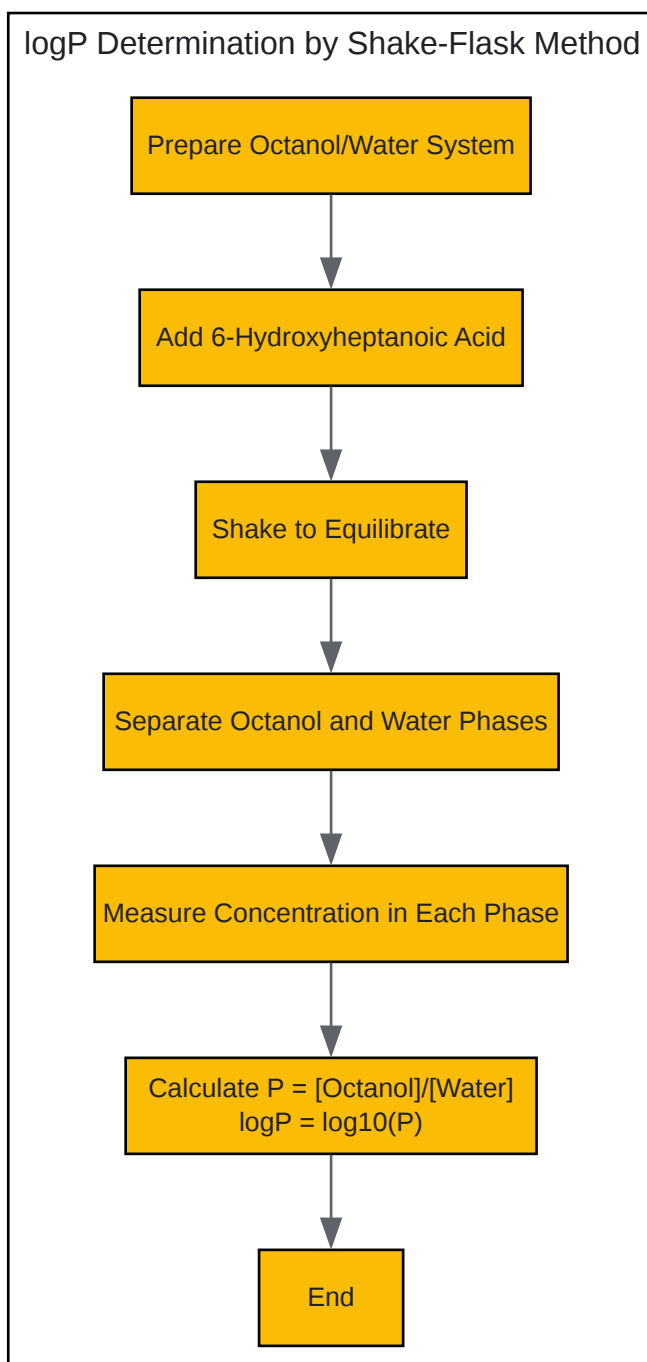
- Procedure:
 - Dissolve **6-Hydroxyheptanoic acid** and the standard compounds in the mobile phase.
 - Inject each compound onto the HPLC column and measure its retention time (t_R).
 - Determine the column dead time (t_0) by injecting a non-retained compound (e.g., uracil).
 - Calculate the capacity factor (k') for each compound using the formula: $k' = (t_R - t_0) / t_0$.
 - Plot a calibration curve of $\log k'$ versus the known $\log P$ values of the standard compounds.
 - From the $\log k'$ of **6-Hydroxyheptanoic acid**, interpolate its $\log P$ value from the calibration curve.[\[15\]](#)[\[16\]](#)

Visualizations

The following diagrams illustrate the logical workflows for the experimental determination of the physicochemical properties of **6-Hydroxyheptanoic acid**.







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